

# Essential Safety and Logistical Information for Handling LAS190792

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## Compound of Interest

Compound Name: LAS190792

Cat. No.: B11935823

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Disclaimer: No specific Safety Data Sheet (SDS) for **LAS190792** is publicly available. The following guidance is based on general best practices for handling potent pharmaceutical compounds and information on pharmacologically similar substances. Researchers must consult their institution's safety office and conduct a thorough risk assessment before handling this compound.

**LAS190792** is a potent dual long-acting muscarinic antagonist and  $\beta$ 2-adrenoceptor agonist. As with any potent pharmaceutical compound, strict adherence to safety protocols is essential to minimize exposure and ensure a safe laboratory environment.<sup>[1][2][3][4]</sup>

## Personal Protective Equipment (PPE)

Due to the potent nature of **LAS190792**, a comprehensive approach to personal protective equipment is necessary. The following table summarizes the recommended PPE for handling this compound.

PPE Category	Item	Specifications and Use
Hand Protection	Double Nitrile Gloves	Wear two pairs of nitrile gloves at all times. Change the outer layer immediately upon any sign of contamination.
Eye Protection	Safety Goggles or Face Shield	Use chemical splash goggles that provide a complete seal around the eyes. A face shield should be worn in addition to goggles when there is a risk of splashes or aerosol generation.
Body Protection	Disposable Lab Coat with Knit Cuffs	A disposable, fluid-resistant lab coat with tight-fitting cuffs should be worn to prevent skin contact.
Respiratory Protection	N95 or Higher-Rated Respirator	A properly fit-tested N95 respirator or a higher level of respiratory protection, such as a Powered Air-Purifying Respirator (PAPR), should be used, especially when handling the compound as a powder or when aerosol generation is possible. <a href="#">[5]</a>

## Experimental Protocols: Handling and Disposal

### Handling Protocol:

- Preparation: Before handling **LAS190792**, ensure that a designated and clearly marked area within a certified chemical fume hood or a glove box is prepared.[\[2\]](#)[\[3\]](#) All necessary equipment, including weighing materials, solvents, and waste containers, should be placed in the containment area beforehand.

- **Weighing:** Weighing of the solid compound should be performed within a ventilated balance enclosure or a glove box to prevent the generation of airborne particles.[2]
- **Dissolving:** When preparing solutions, add the solvent to the solid compound slowly to avoid splashing. Keep the container capped or covered as much as possible during this process.
- **Post-Handling:** After handling, the outer pair of gloves should be removed and disposed of as hazardous waste before leaving the containment area. The inner gloves should be removed and disposed of upon exiting the laboratory. Wash hands thoroughly with soap and water.

#### Disposal Plan:

All waste contaminated with **LAS190792**, including disposable PPE, weighing papers, and pipette tips, must be considered hazardous waste.

- **Solid Waste:** Collect all contaminated solid waste in a dedicated, clearly labeled, and sealed hazardous waste container.
- **Liquid Waste:** Collect all liquid waste containing **LAS190792** in a separate, sealed, and clearly labeled hazardous waste container. Do not mix with other waste streams unless compatibility has been confirmed.
- **Disposal:** All hazardous waste must be disposed of through the institution's official hazardous waste management program, following all applicable federal, state, and local regulations.[6]  
[7]

## Workflow for Safe Handling and Disposal



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Caption: Workflow for the safe handling and disposal of **LAS190792**.

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